

Spectroscopic Characterization of 2-Bromo-3-fluoropropionic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-3-fluoropropionic acid

CAS No.: 39621-37-9

Cat. No.: B1267303

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This technical guide provides an in-depth analysis of the expected spectroscopic data for **2-Bromo-3-fluoropropionic acid** ($C_3H_4BrFO_2$), a compound of interest in synthetic chemistry and drug development. Due to the limited availability of public experimental spectra for this specific molecule, this document leverages established spectroscopic principles and data from analogous compounds to present a detailed, predicted spectroscopic profile. This approach offers researchers a robust framework for the identification and characterization of **2-Bromo-3-fluoropropionic acid**.

Introduction: The Structural Significance of 2-Bromo-3-fluoropropionic Acid

2-Bromo-3-fluoropropionic acid is a halogenated carboxylic acid with a chiral center at the C2 position. Its structure incorporates bromine and fluorine atoms, which impart unique chemical reactivity and physical properties. Accurate structural elucidation is paramount for its application in research and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for confirming the molecular structure and purity of this compound. This guide will delve

into the predicted spectroscopic signatures of **2-Bromo-3-fluoropropionic acid**, offering a comprehensive reference for scientists in the field.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Connectivity

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. For **2-Bromo-3-fluoropropionic acid**, ^1H , ^{13}C , and ^{19}F NMR are all highly informative.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to show three distinct signals corresponding to the carboxylic acid proton, the methine proton at C2, and the methylene protons at C3.

Experimental Protocol (^1H NMR):

A typical protocol for acquiring a ^1H NMR spectrum of **2-Bromo-3-fluoropropionic acid** would involve:

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). The choice of solvent can influence the chemical shift of the acidic proton.
- Instrumentation: Utilize a 300 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
 - Number of Scans: 16-32 scans to achieve a good signal-to-noise ratio.
 - Relaxation Delay: A delay of 1-2 seconds between scans.
 - Reference: Tetramethylsilane (TMS) is used as an internal standard (0 ppm).

Table 1: Predicted ^1H NMR Data for **2-Bromo-3-fluoropropionic acid**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Coupling Constants (J, Hz)
~10-12	Singlet (broad)	1H	-COOH	-
~4.5-4.8	Doublet of Doublets (dd)	1H	H-2	J(H-H) $\approx$ 3-5 Hz, J(H-F) $\approx$ 15-25 Hz
~4.9-5.2	Doublet of Doublets of Doublets (ddd)	2H	H-3	J(H-H) $\approx$ 3-5 Hz, J(H-F) $\approx$ 45-50 Hz, J(geminal) $\approx$ 10-15 Hz

Interpretation:

- The carboxylic acid proton is expected to appear as a broad singlet at a downfield chemical shift due to its acidic nature.
- The methine proton at C2 is coupled to the two diastereotopic protons at C3 and the fluorine atom, resulting in a doublet of doublets.
- The methylene protons at C3 are diastereotopic due to the adjacent chiral center. They will be coupled to the proton at C2 and the fluorine atom, leading to a complex multiplet, likely a doublet of doublet of doublets for each proton.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information about the carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-Bromo-3-fluoropropionic acid**

Chemical Shift (δ , ppm)	Assignment	Coupling to Fluorine
~168-172	C1 (-COOH)	Possible small coupling
~45-50	C2 (-CHBr)	Doublet, $^1J(\text{C-F}) \approx 20\text{-}30\text{ Hz}$
~80-85	C3 (-CH ₂ F)	Doublet, $^1J(\text{C-F}) \approx 170\text{-}180\text{ Hz}$

Interpretation:

- The carbonyl carbon (C1) will be the most downfield signal.
- The carbon bearing the bromine (C2) will be significantly influenced by the adjacent fluorine, leading to a doublet in the proton-decoupled spectrum due to carbon-fluorine coupling.
- The carbon bonded to fluorine (C3) will exhibit a large one-bond carbon-fluorine coupling constant.

Predicted ^{19}F NMR Spectrum

^{19}F NMR is a highly sensitive technique for observing fluorine atoms.

Interpretation:

The ^{19}F NMR spectrum is expected to show a single resonance for the fluorine atom. This signal will be split into a triplet of doublets due to coupling with the two protons on C3 and the single proton on C2. The chemical shift will be informative about the electronic environment of the fluorine atom.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol (IR):

- **Sample Preparation:** A thin film of the neat liquid sample can be prepared between two salt plates (e.g., NaCl or KBr).
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm^{-1} .

Table 3: Predicted IR Absorption Bands for **2-Bromo-3-fluoropropionic acid**

Wavenumber (cm^{-1})	Intensity	Assignment
2500-3300	Broad, Strong	O-H stretch (carboxylic acid)
1700-1725	Strong	C=O stretch (carboxylic acid)
1210-1320	Medium	C-O stretch
1000-1100	Strong	C-F stretch
600-700	Medium-Strong	C-Br stretch

Interpretation:

The IR spectrum will be dominated by a very broad O-H stretching band characteristic of a carboxylic acid dimer and a strong carbonyl (C=O) absorption. The presence of the carbon-fluorine and carbon-bromine bonds will be confirmed by their characteristic stretching vibrations in the fingerprint region.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to deduce its structure.

Experimental Protocol (MS):

- **Ionization Method:** Electron Ionization (EI) or a softer ionization technique like Electrospray Ionization (ESI) can be used.

- Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer.
- Data Analysis: The resulting mass spectrum plots the relative abundance of ions against their mass-to-charge ratio (m/z).

Table 4: Predicted Key Fragments in the Mass Spectrum of **2-Bromo-3-fluoropropionic acid**

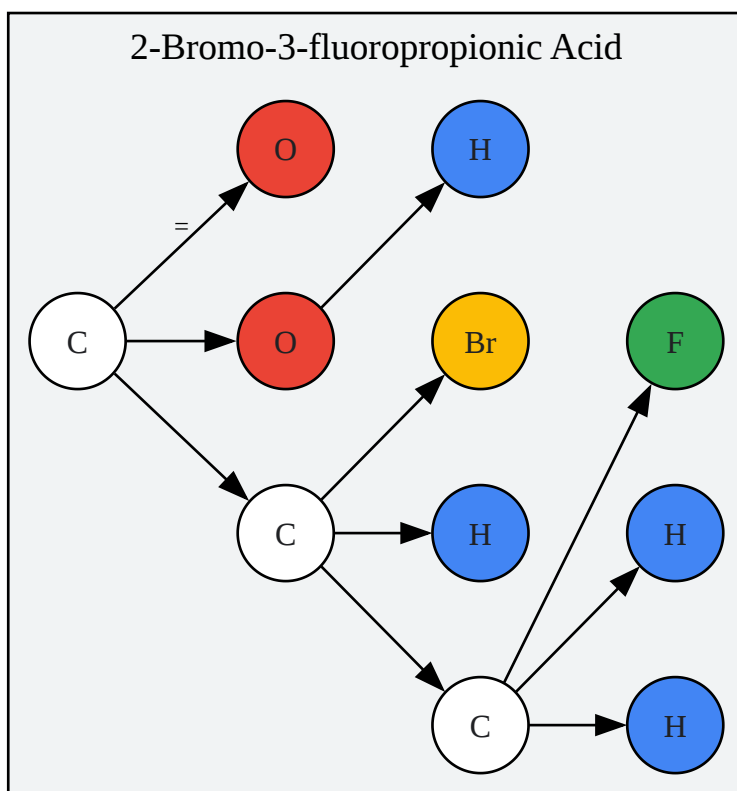
m/z	Proposed Fragment
170/172	$[M]^+$ (Molecular ion)
125/127	$[M - \text{COOH}]^+$
91	$[M - \text{Br}]^+$
45	$[\text{COOH}]^+$

Interpretation:

The mass spectrum will show a molecular ion peak $[M]^+$ with a characteristic isotopic pattern for bromine (^{19}Br and ^{81}Br in a roughly 1:1 ratio), appearing at m/z 170 and 172. Common fragmentation pathways would include the loss of the carboxylic acid group, the bromine atom, and other smaller fragments.

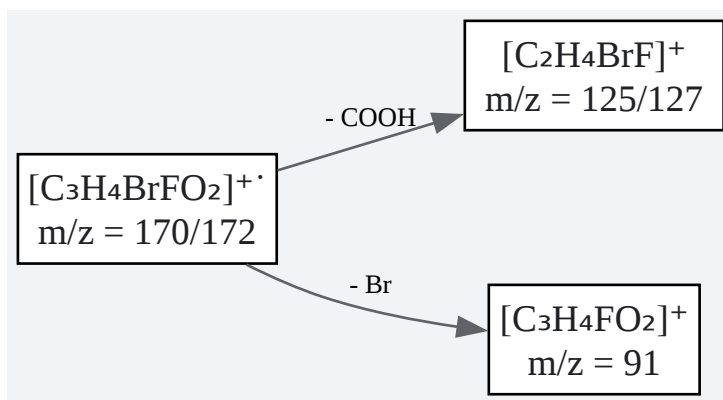
Visualizing the Structure and Fragmentation

The following diagrams illustrate the molecular structure and a plausible mass spectrometry fragmentation pathway.



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Caption: Molecular structure of **2-Bromo-3-fluoropropionic acid**.



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Caption: Predicted mass spectrometry fragmentation of **2-Bromo-3-fluoropropionic acid**.

Conclusion: A Predictive Framework for Characterization

This guide provides a detailed, albeit predicted, spectroscopic profile of **2-Bromo-3-fluoropropionic acid**. The presented data and interpretations are grounded in fundamental spectroscopic principles and analysis of structurally related compounds. Researchers can use this information as a reliable reference for designing experiments, interpreting acquired data, and confirming the synthesis of this important chemical entity. As experimental data becomes publicly available, this guide can be further refined to provide an even more accurate and comprehensive resource for the scientific community.

References

- While no direct experimental spectra for **2-Bromo-3-fluoropropionic acid** were found in the public domain, the principles and data for analogous compounds are well-established in standard spectroscopy textbooks and databases.
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